

# Technical Support Center: Placental Growth Hormone (PGH) Sample Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *placental growth hormone*

Cat. No.: *B1168480*

[Get Quote](#)

This technical support center provides guidance on the stability of **placental growth hormone** (PGH) in serum and plasma samples for researchers, scientists, and drug development professionals. Accurate measurement of PGH is crucial for studies related to pregnancy complications and fetal development. This guide addresses common issues encountered during sample handling and storage to ensure reliable experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended sample type for PGH measurement?

A1: Both serum and plasma can be used for measuring PGH. However, consistency in sample type throughout a study is critical to avoid variability in results. While some studies have shown comparable results between serum and EDTA-plasma for other placental biomarkers, it is advisable to perform an in-house validation to confirm comparability for your specific PGH assay.

Q2: How long can I store whole blood samples before centrifugation?

A2: It is recommended to separate serum or plasma from blood cells as soon as possible, ideally within 2 hours of collection.<sup>[1]</sup> Delays in centrifugation can lead to changes in analyte concentrations. For general growth hormone (GH), separation within 2 hours is advised.<sup>[1]</sup> While specific data for PGH is limited, following this guideline for GH is a best practice.

Q3: What are the optimal short-term storage conditions for serum/plasma samples before PGH analysis?

A3: For general growth hormone (GH), serum is stable for up to 8 hours at room temperature (15–25°C) and for 1 day at 2–8°C.[1] While direct quantitative data for PGH is not readily available, it is recommended to adhere to these conservative guidelines. If analysis is not performed within these timeframes, samples should be frozen.

Q4: What are the recommended long-term storage conditions for PGH samples?

A4: For long-term storage, samples should be frozen at -20°C or, preferably, -80°C. General GH has been shown to be stable for up to 2 months at -20°C.[1] One study on **placental growth hormone** (pGH) in a large serum bank found no correlation between storage time (up to 22 years at -25°C) and PGH levels, suggesting good long-term stability at low temperatures.[2] For another placental biomarker, placental growth factor (PIGF), serum levels are stable for at least 3 years when stored at -80°C.[3][4]

Q5: How many freeze-thaw cycles can PGH samples tolerate?

A5: Repeated freeze-thaw cycles should be avoided for general GH samples.[1] For other placental biomarkers like serum placental growth factor (PIGF), stability has been demonstrated for at least six freeze-thaw cycles.[5][6] However, to minimize potential degradation of PGH, it is best practice to aliquot samples into single-use vials before freezing if multiple analyses are anticipated.

Q6: Does hemolysis affect PGH measurement?

A6: The effect of hemolysis on PGH immunoassays has not been extensively studied. Hemolysis is a known interferent in many biochemical assays.[7] Therefore, it is crucial to avoid hemolysis during sample collection and processing. Visibly hemolyzed samples may yield inaccurate results and should be recollected if possible.

Q7: Should protease inhibitors be used for PGH sample collection?

A7: The use of protease inhibitors is not routinely required for PGH measurement in serum or plasma. However, if there is a significant delay anticipated between sample collection and processing, or if sample integrity is a concern, the use of protease inhibitors could be

considered to prevent proteolytic degradation. The decision to use protease inhibitors should be based on the specific assay manufacturer's recommendations and internal validation.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Lower than expected PGH levels	Sample degradation due to improper storage (e.g., prolonged storage at room temperature).	Ensure samples are processed and stored according to the recommended guidelines (see FAQs). For future collections, minimize the time between collection and centrifugation/freezing.
Repeated freeze-thaw cycles.	Aliquot samples into single-use vials after the initial processing to avoid multiple freeze-thaw cycles.	
High variability between duplicate samples	Inconsistent sample handling.	Standardize sample collection, processing, and storage protocols across all samples in a study.
Presence of interfering substances (e.g., from hemolysis).	Visually inspect samples for hemolysis. If present, request a new sample. Implement careful phlebotomy techniques to minimize hemolysis.	
Discrepancy between serum and plasma results	Matrix effects.	Use a consistent sample type (either serum or plasma) for all samples within a single study. If switching between sample types is unavoidable, perform a validation study to determine the correlation between the two matrices for your specific assay.

## Data on Sample Stability

The following tables summarize available data on the stability of growth hormone (GH) and other placental proteins, which can serve as a reference for handling PGH samples. Note: This information is intended as a guideline. It is highly recommended to validate these parameters for your specific PGH assay and laboratory conditions.

Table 1: Stability of Growth Hormone (GH) in Serum

Storage Temperature	Duration	Stability	Reference
15–25°C (Room Temperature)	8 hours	Stable	<a href="#">[1]</a>
2–8°C (Refrigerated)	1 day	Stable	<a href="#">[1]</a>
-20°C	2 months	Stable	<a href="#">[1]</a>

Table 2: Stability of Placental Growth Factor (PIGF) in Serum

Storage Temperature	Duration	Stability	Reference
30°C	1 day	Stable	<a href="#">[5]</a>
Room Temperature	3.3 days	Stable	<a href="#">[5]</a>
2–8°C (Refrigerated)	30 days	Stable	<a href="#">[5]</a>
-80°C	3 years	Stable	<a href="#">[3]</a> <a href="#">[4]</a>

Table 3: Effect of Freeze-Thaw Cycles on Placental Growth Factor (PIGF) in Serum

Number of Freeze-Thaw Cycles	Stability	Reference
Up to 6 cycles	Stable	<a href="#">[5]</a> <a href="#">[6]</a>

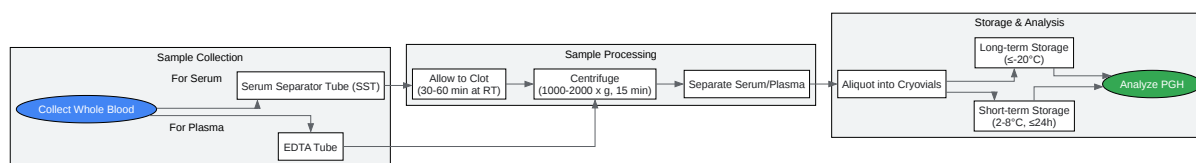
## Experimental Protocols

### Protocol 1: Serum and Plasma Collection and Processing

This protocol outlines the general procedure for collecting and processing blood samples for PGH analysis.

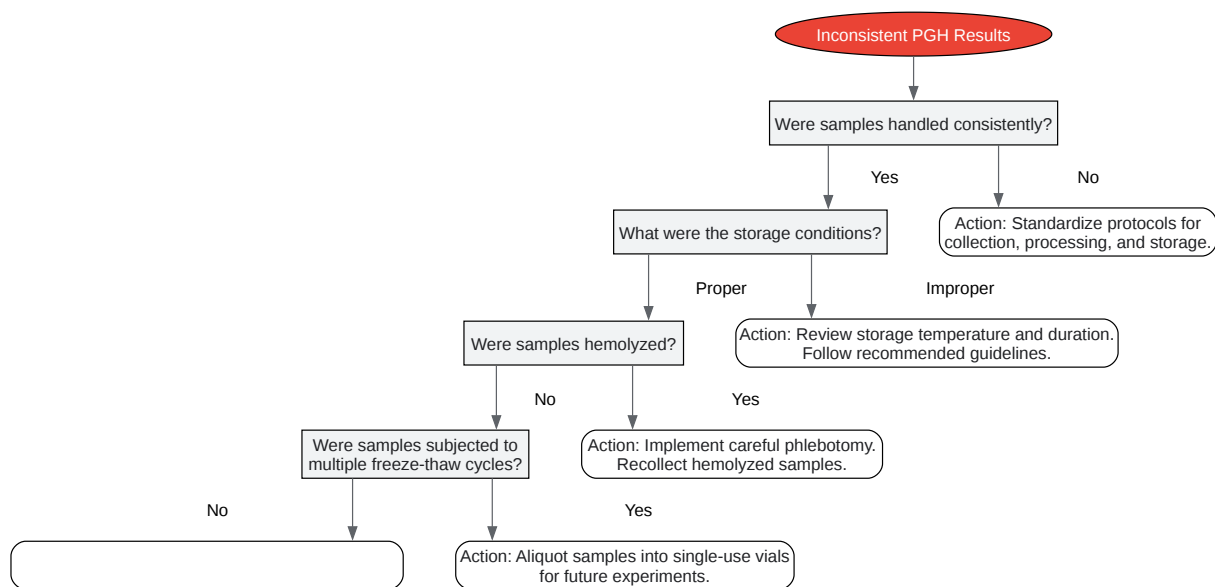
- Blood Collection:
  - For Serum: Collect whole blood in a serum separator tube (SST).
  - For Plasma: Collect whole blood in a tube containing an anticoagulant (e.g., EDTA).
- Sample Handling:
  - Gently invert the collection tube 8-10 times to ensure proper mixing of the clot activator or anticoagulant.
  - Allow the blood to clot at room temperature for 30-60 minutes for serum collection. Do not exceed 2 hours.
- Centrifugation:
  - Centrifuge the tubes at 1000-2000 x g for 15 minutes at room temperature or 4°C.
- Aliquoting:
  - Carefully aspirate the supernatant (serum or plasma) without disturbing the cell layer.
  - Transfer the serum or plasma to cryovials.
  - If multiple tests are planned, create single-use aliquots to avoid repeated freeze-thaw cycles.
- Storage:
  - For short-term storage, store aliquots at 2-8°C for up to 24 hours.
  - For long-term storage, store aliquots at -20°C or preferably -80°C.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for PGH sample collection, processing, and storage.



[Click to download full resolution via product page](#)

Caption: Troubleshooting decision tree for inconsistent PGH results.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. acb.org.uk [acb.org.uk]
- 2. Effect of long-term storage on hormone measurements in samples from pregnant women: The experience of the Finnish Maternity Cohort - PMC [pmc.ncbi.nlm.nih.gov]
- 3. tandfonline.com [tandfonline.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Stability of first trimester placental growth factor in serum and whole blood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Technical Support Center: Placental Growth Hormone (PGH) Sample Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168480#placental-growth-hormone-sample-stability-in-serum-and-plasma]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)